

Evaluating Species-Specific Differences in Response to ML10302: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

ML10302 is a potent and selective partial agonist for the 5-hydroxytryptamine receptor 4 (5-HT4).[1] Its prokinetic effects in the gastrointestinal tract and its potential role in neurological pathways have been investigated in preclinical models. This guide provides a comparative analysis of the available experimental data on ML10302, highlighting species-specific differences in its mechanism of action and effects. While direct comparative studies are limited, this document synthesizes findings from individual studies in canine and murine models to inform future research and drug development.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of ML10302 from available preclinical research.

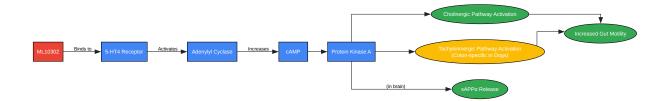


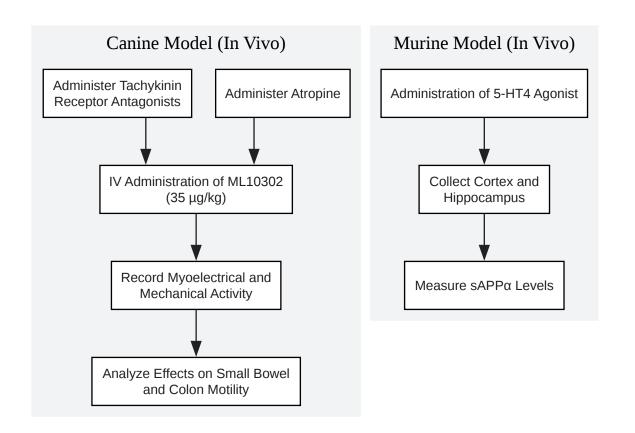
Parameter	Value	Species	Tissue/System	Reference
EC50	4 nM	Not Specified	5-HT4 Receptor	[1]
Ki (5-HT4)	1.07 nM	Not Specified	5-HT4 Receptor	[1]
Ki (5-HT3)	730 nM	Not Specified	5-HT3 Receptor	[1]
Effective Dose (Prokinesia)	35 μg/kg (i.v.)	Dog	Small Bowel & Colon	[2]
Effect on sAPPα	Increase	Mouse	Cortex & Hippocampus	[1]

Signaling Pathways and Experimental Workflow

To visualize the underlying mechanisms and experimental approaches, the following diagrams are provided.







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References

- 1. ML 10302 hydrochloride | CAS 186826-17-5 | ML10302 | Tocris Bioscience [tocris.com]
- 2. Intestinal motor stimulation by the 5-HT4 receptor agonist ML10302: differential involvement of tachykininergic pathways in the canine small bowel and colon PubMed [pubmed.ncbi.nlm.nih.gov]
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